Application Note: Optimized Reductive Amination Strategies for 3-(Aminomethyl)oxolan-3-ol

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Compound of Interest

Compound Name:	*3-(Aminomethyl)oxolan-3-ol hydrochloride*
CAS No.:	*1803606-27-0*
Cat. No.:	*B1529058*

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Abstract & Chemical Profile

This guide details the synthetic protocols for utilizing 3-(Aminomethyl)oxolan-3-ol (also known as 3-(aminomethyl)tetrahydrofuran-3-ol) in reductive amination reactions.[1] This building block is increasingly valued in medicinal chemistry for its ability to introduce

complexity and polarity into drug scaffolds without adding excessive molecular weight.[1]

However, the presence of a tertiary alcohol proximal to the primary amine presents unique challenges, including solubility issues and potential intramolecular cyclization side-reactions. This note provides two validated workflows: a standard Sodium Triacetoxyborohydride (STAB) protocol and a Titanium(IV)-mediated alternative for hindered substrates.

Chemical Profile

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Property	Data
CAS Number	879515-14-7
Molecular Weight	117.15 g/mol
Structure	Tetrahydrofuran ring with gem-disubstitution at C3 (-OH and -CH NH)
Key Functionality	Primary Amine (Nucleophile), Tertiary Alcohol (H-bond donor)
Solubility	High in H O, MeOH, DMSO; Moderate in DCM/THF

Mechanistic Analysis & Reaction Design

The Challenge of the Tertiary Hydroxyl

Unlike simple alkyl amines, 3-(Aminomethyl)oxolan-3-ol possesses a tertiary hydroxyl group beta to the amine attachment point.[1]

- Solubility: The molecule is highly polar.[1] Standard aqueous workups often result in product loss to the aqueous phase.[1]
- Chelation/Cyclization: There is a mechanistic risk of the hydroxyl group attacking the intermediate iminium ion to form a transient cyclic hemiaminal (a 1,3-oxazine derivative).[1] While usually reversible, this can retard the reduction rate.[1]

The Solution: Selective Reduction

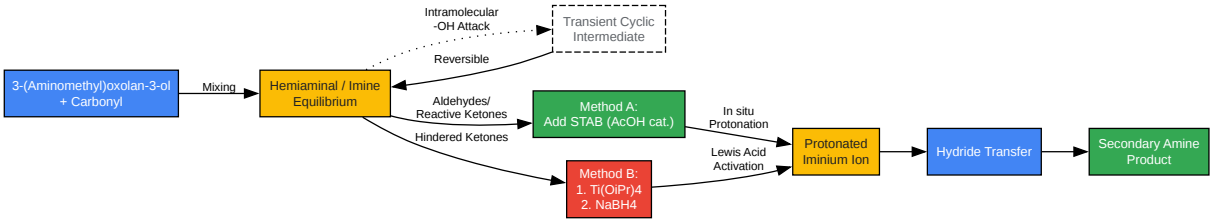
We utilize Sodium Triacetoxyborohydride (STAB) as the primary reductant. STAB is mild and selective; it reduces the protonated imine (iminium ion) much faster than it reduces ketones or aldehydes. This allows for "One-Pot" procedures where the amine, carbonyl, and reductant are mixed simultaneously.[2][3]

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For sterically hindered ketones where imine formation is unfavorable, we employ Titanium(IV) Isopropoxide, which acts as both a Lewis acid to activate the carbonyl and a water scavenger to drive the equilibrium toward the imine.

Visualizing the Pathway

The following diagram illustrates the reaction pathway and the critical decision points between Method A and Method B.



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Figure 1: Mechanistic pathway showing the divergence between STAB and Ti-mediated protocols. Note the potential for transient cyclic intermediates due to the tertiary alcohol.

Experimental Protocols

Method A: Standard STAB Protocol (Direct Reductive Amination)

Best for: Aldehydes and non-hindered cyclic ketones.

Reagents:

- Amine: 3-(Aminomethyl)oxolan-3-ol (1.0 equiv)[1][4]
- Carbonyl: Aldehyde/Ketone (1.0 – 1.1 equiv)
- Reductant: Sodium Triacetoxyborohydride (STAB) (1.4 – 1.5 equiv)

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- Solvent: 1,2-Dichloroethane (DCE) or THF (anhydrous)[5]
- Additive: Acetic Acid (AcOH) (1.0 – 2.0 equiv) – Crucial for ketone reactivity.

Procedure:

- Preparation: In a dry vial equipped with a stir bar, dissolve the carbonyl compound (1.0 mmol) in DCE (3-5 mL).
- Amine Addition: Add 3-(Aminomethyl)oxolan-3-ol (1.0 mmol).
  - Note: If the amine is a salt (e.g., HCl salt), add 1.0 equiv of Triethylamine (TEA) to liberate the free base.
- Reductant Addition: Add STAB (1.4 mmol) in a single portion.
  - Tip: For ketones, add Acetic Acid (1-2 mmol) at this stage to catalyze imine formation.[1] Aldehydes usually do not require acid.[1][6]
- Reaction: Stir at room temperature under nitrogen/argon for 2–16 hours. Monitor by LCMS. [1]
  - Endpoint: Look for the disappearance of the imine intermediate and starting amine.
- Quench: Quench by adding saturated aqueous NaHCO

  (3 mL). Stir vigorously for 15 minutes to decompose borate complexes.

Method B: Titanium(IV) Isopropoxide Protocol

Best for: Sterically hindered ketones or electron-deficient amines.

Reagents:

- Amine: 3-(Aminomethyl)oxolan-3-ol (1.0 equiv)[1][4]
- Carbonyl: Ketone (1.0 – 1.2 equiv)
- Lewis Acid: Titanium(IV) isopropoxide (Ti(OiPr)

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) (1.2 – 1.5 equiv)

- Reductant: Sodium Borohydride (NaBH

) (1.5 equiv)

- Solvent: Methanol (dry) or THF.[1]

Procedure:

- Complexation: In a dry flask, combine the amine (1.0 mmol) and ketone (1.0 mmol).
- Titanium Addition: Add Ti(OiPr)

  (neat, 1.2 mmol). The mixture may become viscous.[1]
- Imine Formation: Stir neat or in minimal THF (0.5 mL) for 2–4 hours at room temperature.
  - Why: Ti(OiPr)

    absorbs the water generated, driving the equilibrium to the imine.
- Dilution & Reduction: Dilute with dry Methanol (2 mL). Caution: Exothermic.[1] Carefully add NaBH

  (1.5 mmol) in small portions.[1]
  - Note: NaBH

    is used here instead of STAB because the imine is already formed; a stronger reductant is permissible and cheaper.
- Quench: Add 1N NaOH or water (2 mL). A heavy white precipitate (TiO

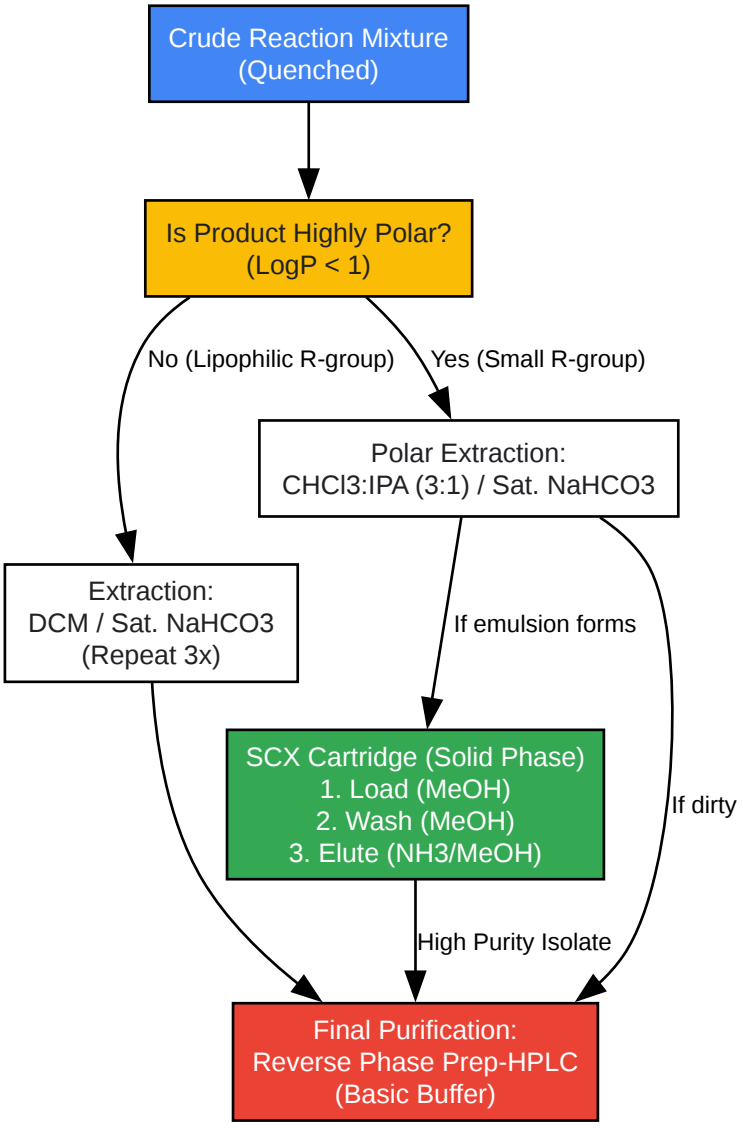
) will form.[1]
- Filtration: Filter the mixture through a Celite pad to remove titanium salts. Wash the pad with MeOH/DCM.[1]

Workup & Purification Strategies (Critical)

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Due to the polarity of the oxolan-3-ol moiety, do not rely on standard Ether/Water extractions, as the product will likely stay in the aqueous phase.

Purification Decision Tree



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Figure 2: Purification workflow emphasizing the handling of polar amino-alcohol products.

Recommended Purification Method: SCX Chromatography

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For medicinal chemistry scales (<100 mg), Strong Cation Exchange (SCX) columns are superior to liquid-liquid extraction for this substrate.[1]

- Load: Dissolve crude residue in MeOH and load onto a pre-conditioned SCX cartridge.
- Wash: Flush with MeOH (removes non-basic impurities, borate salts, and excess neutral carbonyls).[1]
- Elute: Release the amine product using 2M NH

  in MeOH.
- Concentrate: Evaporate the ammonia/methanol to yield the free base.

Troubleshooting & Optimization

Observation	Probable Cause	Corrective Action
Low Conversion (Ketone)	Steric hindrance or poor imine equilibrium.[1]	Switch to Method B (Ti-mediated). Increase temperature to 40°C during imine formation.[1]
No Reaction (Aldehyde)	Aldehyde oxidation or wet solvent.[1]	Use anhydrous DCE.[1] Add 3Å Molecular Sieves to the reaction vial.
Product in Aqueous Layer	Product is too polar (amphiphilic).[1]	Use Chloroform/Isopropanol (3:1) for extraction organic layer.[1] Alternatively, evaporate to dryness and use SCX.[1]
Dialkylation	Primary amine is too nucleophilic relative to steric bulk.[1]	Ensure excess amine (1.2 equiv) relative to aldehyde.[1] Add aldehyde slowly to the amine/STAB mixture.

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